

A-79175: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: A-79175
Cat. No.: B1664261

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Introduction

A-79175 is a potent and selective inhibitor of 5-lipoxygenase (5-LO), an enzyme crucial in the biosynthesis of leukotrienes.[1][2] Leukotrienes are pro lipid mediators implicated in a variety of inflammatory diseases, including asthma. **A-79175**, also known by its chemical name (R)-(+)-N-[3-[5-(4-fluorofuryl)-1-methyl-2-propynyl]-N-hydroxyurea], was investigated by Abbott Laboratories for its potential as an anti-asthmatic agent.[1][3] This document provides detailed application notes and protocols for the use of **A-79175** in a research setting.

Physicochemical Properties

Property	Value
CAS Number	141579-87-5
Molecular Formula	C15H13FN2O4
Molecular Weight	304.28 g/mol
IUPAC Name	1-[(2R)-4-[5-(4-fluorophenoxy)furan-2-yl]but-3-yn-2-yl]-1-hydroxyurea
Synonyms	A 79175, Abbott-79175
Solubility	Soluble in DMSO
Storage	Store at -20°C for long-term stability.

Mechanism of Action

A-79175 exerts its biological effects through the inhibition of 5-lipoxygenase. This enzyme catalyzes the conversion of arachidonic acid to 5-hydroperoxyeicosatetraenoic acid (5-HPETE), the initial step in the leukotriene biosynthetic pathway. By blocking this step, **A-79175** effectively reduces production of all downstream leukotrienes, including LTB4 and the cysteinyl leukotrienes (LTC4, LTD4, and LTE4), which are potent mediators of inflammation and bronchoconstriction.

```
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    node [shape=box, style=filled, fontname="Arial", fontsize=12, fontcolor="#202124"];
    edge [fontname="Arial", fontsize=10, color="#5F6368", fontcolor="#202124"];

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    "5-LO" [label="5-Lipoxygenase", fillcolor="#FBBC05"];
    "A-79175" [label="A-79175", fillcolor="#EA4335", fontcolor="#FFFFFF", shape=octagon];
    "5-HPETE" [label="5-HPETE", fillcolor="#FFFFFF", shape=oval];
    "LTA4" [label="LTA4", fillcolor="#FFFFFF", shape=oval];
    "LTB4" [label="LTB4", fillcolor="#34A853", fontcolor="#FFFFFF"];
    "Cysteinyl_Leukotrienes" [label="Cysteinyl Leukotrienes\n(LTC4, LTD4, LTE4)", fillcolor="#34A853", fontcolor=
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"Bronchoconstriction" [label="Bronchoconstriction", shape=cds, fillcolor="#4285F4", fontcolor="#FFFFFF"];

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"5-L0" -> "5-HPETE" [label="Catalyzes"];
"A-79175" -> "5-L0" [arrowhead=tee, label="Inhibits"];
"5-HPETE" -> "LTA4";
"LTA4" -> "LTB4";
"LTA4" -> "Cysteinyl_Leukotrienes";
"LTB4" -> "Inflammation";
"Cysteinyl_Leukotrienes" -> "Inflammation";
"Cysteinyl_Leukotrienes" -> "Bronchoconstriction";
}
```

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References

- 1. A 79175 - AdisInsight [adisinsight.springer.com]
- 2. medkoo.com [medkoo.com]
- 3. (R)-(+)-N-[3-[5-[(4-fluorophenyl)methyl]-2-thienyl]-1-methyl-2-propynyl]-N-hydroxyurea (ABT-761), a second-generation 5-lipoxygenase inhibitor [pubmed.ncbi.nlm.nih.gov]
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